

1-tetradecanol melting point and boiling point

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An In-Depth Technical Guide to the Physicochemical Properties of **1-Tetradecanol**: Melting and Boiling Points

Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula CH₃(CH₂)₁₂CH₂OH.[1] It presents as a white, waxy solid and is practically insoluble in water, soluble in diethyl ether, and slightly soluble in ethanol.[1] This compound is a versatile ingredient in the cosmetics industry, valued for its emollient properties in formulations like cold creams.[1][2] It also serves as an intermediate in the chemical synthesis of other products, such as surfactants.[1] Understanding its physical properties, particularly its melting and boiling points, is crucial for its application in research, drug development, and various industrial processes.

Data Presentation: Physicochemical Properties

The melting and boiling points of **1-tetradecanol** have been reported across various scientific databases and chemical suppliers. The following tables summarize these key quantitative data for easy comparison.

Table 1: Reported Melting Points of **1-Tetradecanol**



Melting Point (°C)	Melting Point (°F)	Source(s)	
38	100	Wikipedia[1], chemeurope.com[2]	
37.7	99.7	PubChem (from USCG, 1999; Haynes, W.M. (ed.))[3]	
39.5	-	PubChem (from Human Metabolome Database)[3]	
35-39	-	Sigma-Aldrich, Ataman Kimya[4]	
39-41	-	Taylor & Francis[5]	
38.0 to 41.0	-	Tokyo Chemical Industry Co., Ltd.	
36-37	-	Brainly[6]	
38-39	-	Brainly[7]	
38-40	-	SweetStudy[8]	

Table 2: Reported Boiling Points of 1-Tetradecanol



Boiling Point (°C)	Boiling Point (°F)	Pressure (mmHg)	Source(s)
>260	-	760	Wikipedia[1], chemeurope.com[2]
263.2	505.8	760	PubChem (from USCG, 1999)[3]
295.8	-	-	PubChem[3]
289	-	760	Sigma-Aldrich (lit.), Ataman Kimya (lit.)[4]
>220	-	-	Taylor & Francis[5]
173	-	20	Tokyo Chemical Industry Co., Ltd.

Experimental Protocols

The determination of melting and boiling points is a fundamental procedure in chemical analysis to characterize a substance and assess its purity. Standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), are widely accepted.[9]

Melting Point Determination (OECD Guideline 102)

The OECD Guideline 102 for testing chemicals describes several methods for determining the melting point. A common and straightforward technique is the capillary method.

Principle: A small, finely powdered sample of the substance is packed into a capillary tube and heated in a controlled manner. The temperatures at which melting begins and is complete are recorded. For a pure substance, the melting range should be narrow.

Apparatus:

- Melting point apparatus with a heating block or bath
- Calibrated thermometer or other temperature sensing device



· Glass capillary tubes, sealed at one end

Procedure:

- Sample Preparation: A small amount of 1-tetradecanol is carefully introduced and packed into the bottom of a capillary tube.
- Heating: The capillary tube is placed in the heating block of the melting point apparatus.
- Observation: The sample is heated at a steady, slow rate.
- Data Recording: The temperature is recorded at the first sign of liquid formation and again
 when the entire sample has melted into a clear liquid.[6] This range is reported as the
 melting point.

Boiling Point Determination (OECD Guideline 103)

The OECD Guideline 103 provides several methods for determining the boiling point of a liquid, which is the temperature at which its vapor pressure equals the atmospheric pressure.[10][11] [12] Methods include ebulliometry, dynamic methods, and distillation methods.[10][11] A common laboratory setup involves distillation.

Principle: The liquid is heated to its boiling point, and the temperature of the vapor in equilibrium with the boiling liquid is measured.

Apparatus:

- Distillation flask (e.g., a round-bottom flask)
- Condenser
- Calibrated thermometer
- Heating source (e.g., heating mantle)
- Receiving flask

Procedure:



- Setup: The **1-tetradecanol** is placed in the distillation flask. The thermometer is positioned so that the top of the bulb is level with the side arm of the flask leading to the condenser.
- Heating: The flask is gently heated.
- Equilibrium: As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize at the boiling point.
- Data Recording: The constant temperature at which the liquid boils and the vapor condenses
 is recorded as the boiling point.[13] It's important to note that the boiling point is pressuredependent; therefore, the atmospheric pressure at the time of the measurement should also
 be recorded.

Mandatory Visualization

The following diagrams illustrate the logical workflow for the experimental determination of the melting point and boiling point of a substance like **1-tetradecanol**.



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Caption: Experimental workflow for determining the melting point of **1-tetradecanol**.



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Caption: General experimental workflow for determining the boiling point.

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